

# An In-depth Technical Guide to the Density of 1,1,3-Trimethylcyclopentane

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## Compound of Interest

Compound Name: 1,1,3-Trimethylcyclopentane

Cat. No.: B1620192

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This guide provides a comprehensive technical overview of the density of **1,1,3-trimethylcyclopentane** (CAS No: 4516-69-2), a saturated alicyclic hydrocarbon. Density is a fundamental physical property critical for a range of applications, from fuel formulation and solvent system design to computational modeling and quality control in chemical synthesis. This document is intended for researchers, scientists, and drug development professionals who require a deep understanding of this compound's physical characteristics.

## Introduction to 1,1,3-Trimethylcyclopentane and the Significance of its Density

**1,1,3-Trimethylcyclopentane** is a volatile organic compound (VOC) with the molecular formula C<sub>8</sub>H<sub>16</sub> and a molecular weight of 112.21 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) As a substituted cycloalkane, its molecular structure—a five-membered ring with two methyl groups on one carbon and a third on another— influences its physical properties, including its boiling point, viscosity, and, most notably, its density.

The density of **1,1,3-trimethylcyclopentane** is a critical parameter in:

- Fluid Dynamics and Process Engineering: Accurate density values are essential for calculations involving mass flow, transportation, and storage.
- Fuel Science: As a component in fuel mixtures, its density affects the overall energy content and combustion characteristics.

- Computational Chemistry: Experimental density data is used to validate and refine molecular dynamics simulations and other predictive models.
- Quality Control: Density measurement serves as a straightforward and reliable method for assessing the purity of the substance.

## Physicochemical Properties and Density Values

A summary of the key physical properties of **1,1,3-trimethylcyclopentane** is presented below. It is important to note that reported density values can vary slightly between sources due to different experimental conditions and purity levels.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	112.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	104.9 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	-14.2 °C	<a href="#">[1]</a>
Density	0.8 ± 0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	35.2 ± 0.1 mmHg at 25°C	<a href="#">[1]</a>

The density of **1,1,3-trimethylcyclopentane** is influenced by both temperature and pressure. As with most liquids, its density decreases with an increase in temperature due to thermal expansion. While the effect of pressure is generally negligible for liquids under standard atmospheric conditions, it can become significant at higher pressures. Critically evaluated thermophysical property data, including density as a function of temperature, for **1,1,3-trimethylcyclopentane** is available from the NIST/TRC Web Thermo Tables, a professional resource for thermodynamic data.[\[3\]](#)[\[5\]](#)

## Predictive Models for Cycloalkane Density

Predicting the physical properties of chemical compounds through computational methods is a rapidly advancing field that can accelerate research and reduce the need for extensive

experimental work.<sup>[6]</sup> For cycloalkanes like **1,1,3-trimethylcyclopentane**, several models are being developed.

One promising approach is the use of multiscale graph neural networks (MGNN).<sup>[6]</sup> These models can learn from the graph representations of molecules to capture complex structural information and predict physical properties, including density, with high accuracy. The MGNN model has shown to be particularly suitable for predicting the properties of biofuels based on cycloalkanes, often outperforming other machine learning models.<sup>[6]</sup> Artificial neural networks, in general, are being trained on fragmented data to exploit property-property correlations and improve the quality of predictions for various alkanes.<sup>[7]</sup>

## Experimental Determination of Density

The density of a volatile liquid such as **1,1,3-trimethylcyclopentane** can be determined with high precision using a pycnometer, also known as a specific gravity bottle. This method is based on measuring the mass of a precisely known volume of the liquid.

## Safety Precautions

**1,1,3-Trimethylcyclopentane** is a volatile and flammable liquid. Overexposure may cause skin and eye irritation, as well as potential anesthetic effects such as drowsiness, dizziness, and headache.<sup>[8][9]</sup> All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.

## Experimental Protocol: Pycnometer Method

This protocol outlines the steps for determining the density of **1,1,3-trimethylcyclopentane** using a pycnometer and a reference liquid of known density, typically deionized water.

### Materials:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary bore
- Analytical balance (readable to at least 0.1 mg)
- Constant temperature water bath

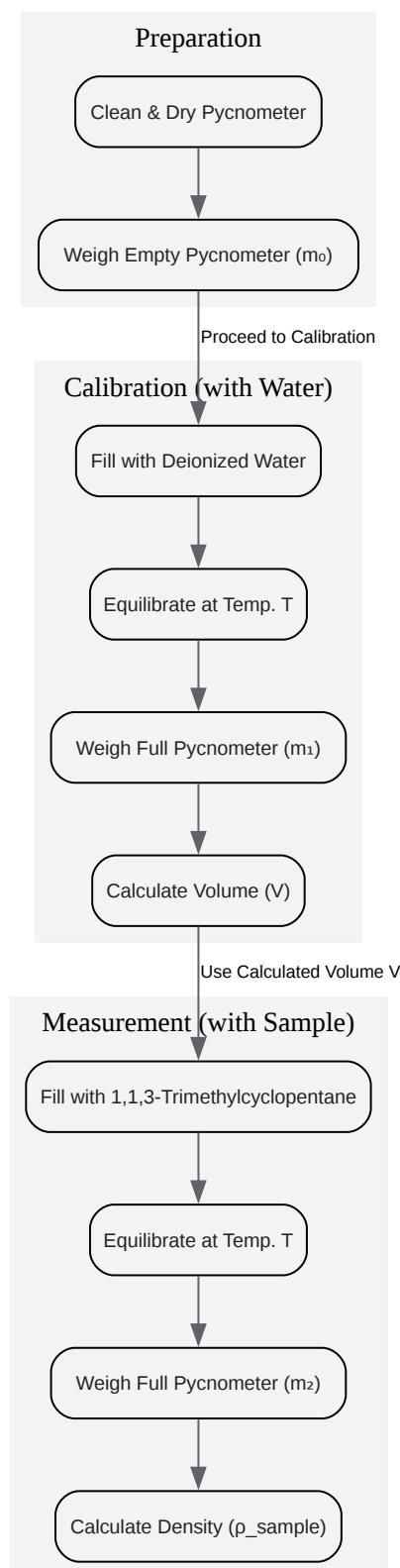
- Thermometer
- **1,1,3-trimethylcyclopentane** (high purity)
- Deionized water
- Acetone (for cleaning)
- Pasteur pipettes

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with a suitable detergent, rinse with deionized water, followed by acetone, and dry completely in an oven. Allow it to cool to ambient temperature in a desiccator.
- Mass of Empty Pycnometer: Carefully weigh the dry, empty pycnometer with its stopper on the analytical balance. Record this mass as  $m_0$ .
- Calibration with Deionized Water:
  - Fill the pycnometer with deionized water, ensuring no air bubbles are trapped.
  - Insert the stopper, allowing excess water to emerge from the capillary.
  - Place the filled pycnometer in the constant temperature water bath set to a specific temperature (e.g., 20.0 °C) and allow it to equilibrate for at least 20 minutes.
  - Once equilibrated, remove the pycnometer, carefully dry the exterior, and weigh it. Record this mass as  $m_1$ .
- Density of Water: Look up the density of water ( $\rho_{\text{water}}$ ) at the recorded temperature from a reliable reference table.
- Volume of Pycnometer: Calculate the exact volume of the pycnometer ( $V$ ) using the following formula:  $V = (m_1 - m_0) / \rho_{\text{water}}$
- Measurement with **1,1,3-Trimethylcyclopentane**:

- Empty and thoroughly dry the pycnometer as in step 1.
- Fill the pycnometer with **1,1,3-trimethylcyclopentane**.
- Equilibrate the filled pycnometer in the constant temperature water bath at the same temperature as in step 3.
- Remove the pycnometer, dry the exterior, and weigh it. Record this mass as  $m_2$ .
- Density Calculation: Calculate the density of the **1,1,3-trimethylcyclopentane** ( $\rho_{\text{sample}}$ ) using the following formula:  $\rho_{\text{sample}} = (m_2 - m_0) / V$

## Experimental Workflow Diagram

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Caption: Workflow for density determination using the pycnometer method.

## Conclusion

The density of **1,1,3-trimethylcyclopentane** is a fundamental thermophysical property with significant implications for both academic research and industrial applications. While a precise, temperature-dependent dataset is best obtained from curated databases like the NIST/TRC Web Thermo Tables, accurate experimental determination can be achieved in the laboratory using established protocols such as the pycnometer method. Furthermore, the development of advanced computational models, including graph neural networks, offers a promising avenue for the rapid and accurate prediction of this and other key physical properties, thereby streamlining the process of chemical and materials discovery.

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